

CAS number and molecular weight of acetone O-(pentafluorobenzoyl)oxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: acetone O-(pentafluorobenzoyl)oxime

Cat. No.: B4900019

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In-depth Technical Guide: Acetone O-(pentafluorobenzoyl)oxime

A comprehensive overview for researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a detailed examination of **acetone O-(pentafluorobenzoyl)oxime**, a derivatizing agent frequently employed in analytical chemistry, particularly for the sensitive detection of carbonyl compounds. This document consolidates critical information regarding its chemical properties, experimental applications, and relevant analytical protocols. The aim is to furnish researchers, scientists, and drug development professionals with a thorough resource to support their work with this compound.

Chemical Identification and Properties

Acetone O-(pentafluorobenzoyl)oxime is a derivative of acetone oxime and pentafluorobenzoyl chloride. It is primarily used as a derivatizing reagent to enhance the detectability of volatile carbonyl compounds in gas chromatography (GC), especially with electron capture detection (ECD) or mass spectrometry (MS). The pentafluorobenzoyl group provides a strong electron-capturing moiety, significantly improving analytical sensitivity.

Quantitative Data Summary

For clarity and comparative ease, the fundamental chemical properties of the closely related and often confused derivatizing agent, acetone O-(pentafluorobenzyl)oxime, are presented below. It is crucial to distinguish between the "benzoyl" (with a carbonyl group) and "benzyl" (with a methylene group) derivatives, as their chemical properties and reactivity may differ.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | Acetone O-(2,3,4,5,6-pentafluorobenzyl)oxime | |
| CAS Number | 899828-53-6 | |
| Molecular Formula | C ₁₀ H ₈ F ₅ NO | |
| Molecular Weight | 253.17 g/mol | |
| Alternate Names | Acetone O-2,3,4,5,6-PFBHA-oxime | |

Note: Definitive CAS number and molecular weight for **acetone O-(pentafluorobenzoyl)oxime** could not be conclusively established from available public data at the time of this writing. The data presented is for the more commonly referenced benzyl derivative.

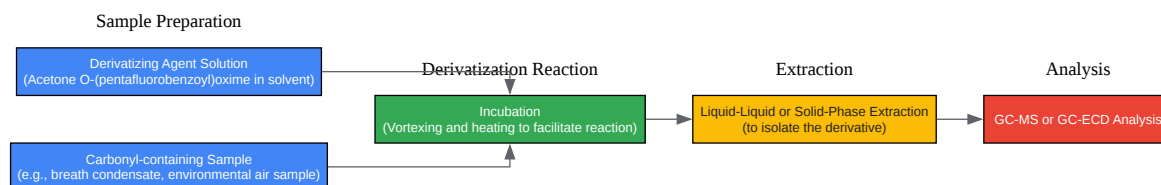
Experimental Protocols and Applications

The primary application of reagents like **acetone O-(pentafluorobenzoyl)oxime** is in the derivatization of aldehydes and ketones for trace-level analysis. The following sections outline a general experimental workflow for such applications.

Derivatization of Carbonyl Compounds

The reaction involves the condensation of the carbonyl group with the hydroxylamine moiety of the derivatizing agent to form an oxime ether.

Experimental Workflow for Derivatization



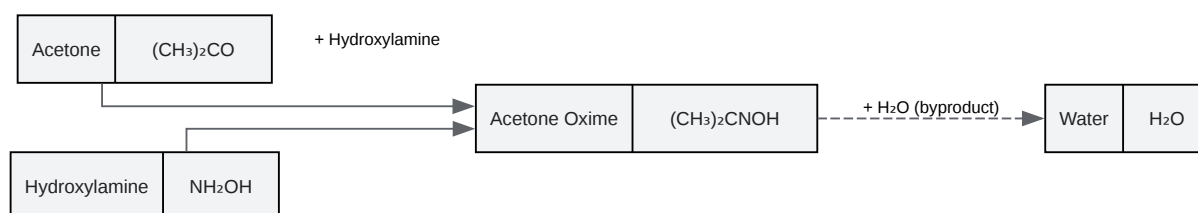
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Caption: General workflow for the derivatization and analysis of carbonyl compounds.

Synthesis of Acetone Oxime (Precursor)

Acetone oxime is a precursor to **acetone O-(pentafluorobenzoyl)oxime**. Its synthesis is a well-established process.

Reaction Pathway for Acetone Oxime Synthesis



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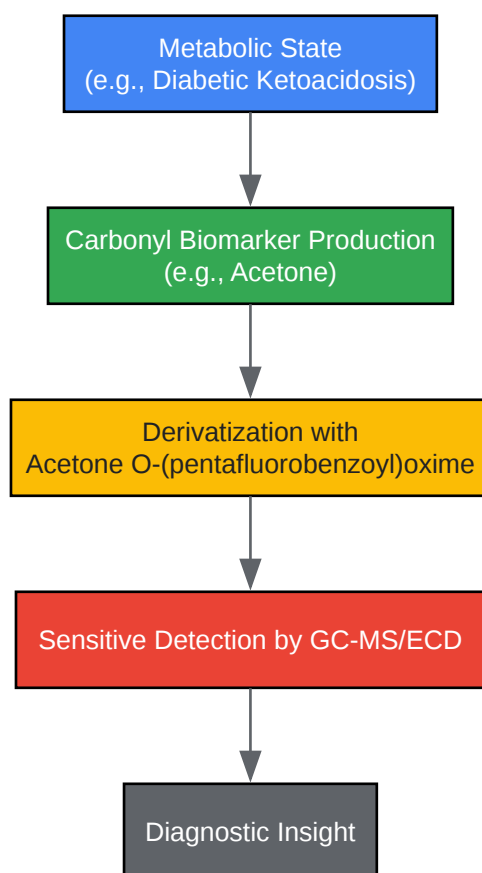
Caption: Synthesis of acetone oxime from acetone and hydroxylamine.

Signaling Pathways and Logical Relationships

While **acetone O-(pentafluorobenzoyl)oxime** itself is not directly involved in biological signaling pathways, its application in analytical chemistry allows for the detection of biologically

relevant carbonyl compounds that are part of such pathways. For instance, acetone in human breath is a biomarker for diabetes.

Logical Relationship in Biomarker Detection



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Caption: Logical flow from metabolic state to diagnostic insight via biomarker derivatization.

Conclusion

Acetone O-(pentafluorobenzoyl)oxime serves as a valuable tool for the trace analysis of carbonyl compounds. Its ability to enhance detection sensitivity makes it particularly useful in clinical diagnostics, environmental monitoring, and food science. This guide provides a foundational understanding of its properties and applications, intended to aid researchers in its effective utilization. Further investigation into the specific reaction kinetics and optimization of derivatization protocols for different matrices is encouraged for advanced applications.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com